

A Technical Guide to 3,4-Diiodobenzoic Acid: Properties, Synthesis, and Research Perspectives

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Compound of Interest

Compound Name: *3,4-Diiodobenzoic acid*

Cat. No.: *B1346090*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Diiodobenzoic acid is a halogenated aromatic carboxylic acid. Its structure, featuring a benzoic acid core with two iodine atoms at the 3 and 4 positions, makes it a compound of interest in synthetic chemistry and potentially in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the chemical and physical properties of **3,4-diiodobenzoic acid**, outlines general experimental protocols for its synthesis and characterization, and explores its potential applications by drawing parallels with related compounds. While specific biological data for **3,4-diiodobenzoic acid** is limited in current literature, this document aims to provide a foundational resource for researchers interested in this molecule.

Core Properties of 3,4-Diiodobenzoic Acid

The fundamental properties of **3,4-diiodobenzoic acid** are summarized below. This data is essential for its handling, characterization, and application in a research setting.

Property	Value
CAS Number	35674-20-5 [1] [2] [3] [4]
Molecular Formula	C ₇ H ₄ I ₂ O ₂ [1] [2] [3]
Molecular Weight	373.91 g/mol [1] [3] [5]
IUPAC Name	3,4-diiiodobenzoic acid [2]
Synonyms	Benzoic acid, 3,4-diodo- [1] [2]

Synthesis and Purification

While a specific, detailed protocol for the synthesis of **3,4-diiiodobenzoic acid** is not readily available in the surveyed literature, a general methodology for the di-iodination of benzoic acid derivatives can be adapted. The following is a generalized experimental protocol based on methods for similar compounds.

General Synthesis Protocol: Iodination of a Benzoic Acid Derivative

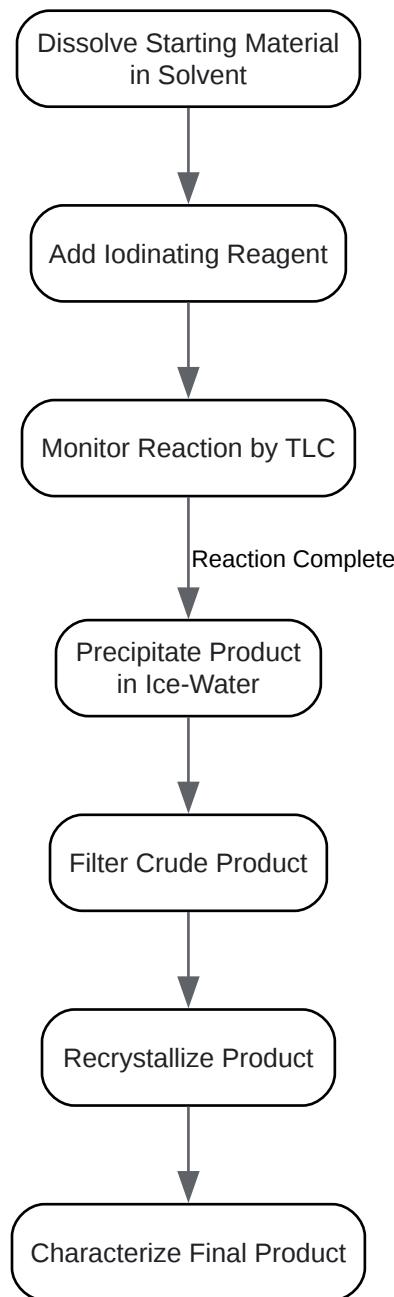
This protocol outlines the key steps for the synthesis of di-iodinated benzoic acids.[\[2\]](#)

Materials:

- Starting benzoic acid derivative
- Suitable solvent (e.g., concentrated sulfuric acid)
- Iodinating reagent (e.g., a mixture of iodine and an oxidizing agent like sodium periodate)
- Deionized water
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve the starting benzoic acid derivative in a suitable solvent.[2]
- Addition of Iodinating Agent: Slowly add the iodinating reagent to the solution while maintaining a controlled temperature.[2]
- Reaction Monitoring: Stir the reaction mixture for a specified time, monitoring the progress by thin-layer chromatography (TLC).[2]
- Workup: Upon completion, pour the reaction mixture into ice-water to precipitate the crude product.[2]
- Isolation and Purification: Collect the crude product by filtration, wash it with water, and then purify it by recrystallization from an appropriate solvent system, such as an ethanol/water mixture.[2]



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A generalized workflow for the synthesis and purification of di-iodinated benzoic acids.

Analytical Characterization

The structural confirmation and purity assessment of **3,4-diiodobenzoic acid** would rely on standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are crucial for confirming the substitution pattern on the aromatic ring. A small amount of the sample would be dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) for analysis.^[2] The chemical shifts, integration, and coupling patterns of the protons and carbons would provide definitive structural information.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound. For **3,4-diiiodobenzoic acid**, the molecular ion peak would be expected around m/z 373.91.

Potential Applications and Biological Context

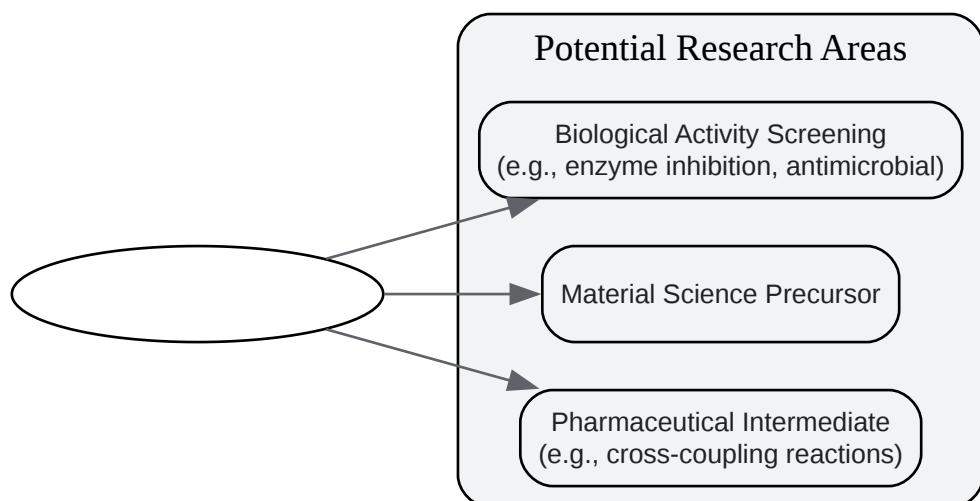
Direct research on the biological activity and applications of **3,4-diiiodobenzoic acid** is limited. However, the broader class of iodinated benzoic acids and related structures have known applications and biological effects, which can guide future research.

Role in Pharmaceutical Synthesis

Iodinated aromatic compounds are valuable intermediates in pharmaceutical synthesis. For instance, 4-iodobenzoic acid is a key building block in the synthesis of anti-inflammatory drugs and anti-cancer agents, primarily due to its utility in cross-coupling reactions like Suzuki and Heck couplings.^[6] This suggests that **3,4-diiiodobenzoic acid** could also serve as a versatile precursor for creating complex molecular architectures in drug discovery.

Comparison with 3,4-Dihydroxybenzoic Acid

In contrast to the limited data on the di-iodo derivative, the related compound **3,4-dihydroxybenzoic acid** (protocatechuic acid) has been extensively studied. It exhibits a range of biological activities, including antioxidant, anti-inflammatory, and neuroprotective properties.^[5] ^[7]^[8] Derivatives of **3,4-dihydroxybenzoic acid** have also been synthesized and evaluated as antioxidants, metal chelating agents, and acetylcholinesterase inhibitors.^[9] While the presence of iodine atoms instead of hydroxyl groups would significantly alter the electronic and steric properties of the molecule, the shared 3,4-disubstituted benzoic acid scaffold suggests that **3,4-diiiodobenzoic acid** could be explored for novel biological activities.



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Potential areas of application and research for **3,4-diodobenzoic acid**.

Conclusion

3,4-Diodobenzoic acid is a well-defined chemical entity with established physical properties. While detailed experimental protocols and biological studies specifically focused on this compound are not abundant in the public domain, its structural similarity to other synthetically useful and biologically active benzoic acid derivatives suggests it holds potential for future research. This guide provides a foundational understanding of its properties and outlines general methodologies for its synthesis and characterization. It is hoped that this information will serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development, encouraging further exploration into the properties and applications of **3,4-diodobenzoic acid**.

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